

Proper Disposal of 2-Chloro-6-fluorobenzaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Chloro-6-fluorobenzaldehyde

Cat. No.: B137617

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **2-Chloro-6-fluorobenzaldehyde**, a common reagent in organic synthesis.

Key Safety and Hazard Information

2-Chloro-6-fluorobenzaldehyde is classified as an irritant.[1] It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Adherence to appropriate safety protocols is crucial when handling this compound.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves.
- Respiratory Protection: In case of insufficient ventilation, wear a dust mask or a respirator.
- Body Protection: Wear a lab coat or other protective clothing.

Quantitative Data Summary

A summary of the key physical and chemical properties of **2-Chloro-6-fluorobenzaldehyde** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₄ ClFO	[1]
Molecular Weight	158.56 g/mol	[1]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	
Melting Point	32-35 °C (lit.)	
Flash Point	102 °C (215.6 °F) - closed cup	
CAS Number	387-45-1	

Disposal Procedures

The disposal of **2-Chloro-6-fluorobenzaldehyde** must be conducted in accordance with local, regional, and national regulations. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and ensuring complete and accurate classification.

Step-by-Step Disposal Guidance:

- Waste Identification and Segregation:
 - Designate a specific, clearly labeled, and sealed container for **2-Chloro-6-fluorobenzaldehyde** waste.
 - Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Container Management:
 - Use a container that is compatible with the chemical.
 - Keep the container tightly closed and store in a well-ventilated area.
- Spill Management:

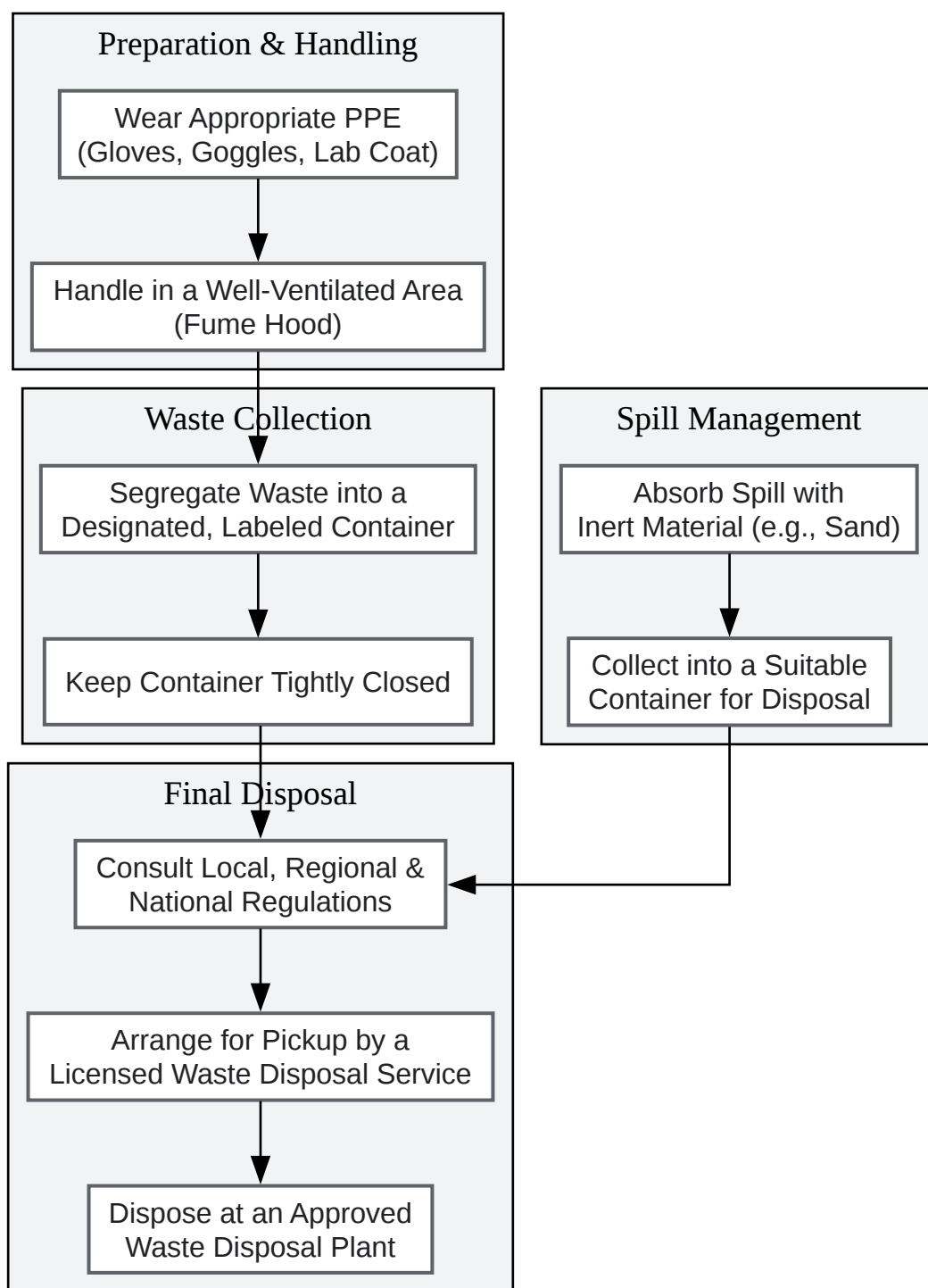
- In case of a spill, absorb the material with an inert absorbent material such as sand, silica gel, or universal binder.
- Collect the absorbed material into a suitable, closed container for disposal.
- Use spark-proof tools and avoid creating dust.
- Final Disposal:
 - Dispose of the contents and container at an approved waste disposal plant.
 - Never dispose of **2-Chloro-6-fluorobenzaldehyde** down the drain or into the sanitary sewer system.

Experimental Protocols

While specific experimental protocols for the neutralization of **2-Chloro-6-fluorobenzaldehyde** are not readily available in standard literature, the primary method of disposal is through incineration by a licensed hazardous waste disposal facility. The high temperatures and controlled conditions of incineration ensure the complete destruction of the compound, minimizing environmental impact.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Chloro-6-fluorobenzaldehyde**.



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Caption: Logical workflow for the proper disposal of **2-Chloro-6-fluorobenzaldehyde**.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **2-Chloro-6-fluorobenzaldehyde**, fostering a culture of safety and compliance.

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References

- 1. 2-Chloro-6-fluorobenzaldehyde | C₇H₄ClFO | CID 67847 - PubChem [pubchem.ncbi.nlm.nih.gov]
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